

troubleshooting Methyl-L-NIO hydrochloride solubility issues

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Compound of Interest

Compound Name: Methyl-L-NIO hydrochloride

Cat. No.: B584873

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Technical Support Center: Methyl-L-NIO Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **Methyl-L-NIO hydrochloride**. Find answers to frequently asked questions, detailed troubleshooting guides, and experimental protocols to ensure successful use in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Methyl-L-NIO hydrochloride**?

A1: **Methyl-L-NIO hydrochloride** exhibits good solubility in water.^{[1][2]} Several suppliers report solubility in water at concentrations ranging from 24.61 mg/mL to 125 mg/mL.^{[1][2][3]} For organic solvents, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Ethanol are also viable options, typically achieving concentrations of around 20-33.33 mg/mL.^{[1][2]}

Q2: My **Methyl-L-NIO hydrochloride** is not dissolving easily. What can I do?

A2: If you encounter difficulty dissolving the compound, gentle warming to 37°C and sonication in an ultrasonic bath are recommended to aid dissolution.^[2] It is also advised to prepare solutions on the same day of use.^[2] For stock solutions, if using water, it is recommended to filter and sterilize with a 0.22 µm filter before use.^[3]

Q3: Can I store stock solutions of **Methyl-L-NIO hydrochloride**?

A3: Yes, stock solutions can be stored. For long-term storage, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[3] Suppliers suggest that solutions can be stored at -20°C for up to one month and at -80°C for up to six months.[3] It is advisable to store the solutions under nitrogen and away from moisture.[3]

Q4: I observed precipitation in my stock solution after refrigeration. What should I do?

A4: Precipitation upon cooling can sometimes occur, especially with highly concentrated solutions. Before use, allow the solution to warm to room temperature. If the precipitate does not redissolve, gentle warming and sonication may be necessary, as mentioned in Q2. To avoid this, consider preparing a slightly less concentrated stock solution or storing it in smaller aliquots.

Q5: What is the stability of **Methyl-L-NIO hydrochloride** in powder form?

A5: As a crystalline solid, **Methyl-L-NIO hydrochloride** is generally stable when stored correctly.[1] It should be stored desiccated at -20°C.[2] One supplier indicates that the powder is stable for 3 years at -20°C and 2 years at 4°C.[4] The product is considered stable at ambient temperature for short periods, such as during shipping.[4]

Solubility Data

The following table summarizes the solubility of **Methyl-L-NIO hydrochloride** in various solvents as reported by different suppliers.

Solvent	Concentration (mg/mL)	Concentration (mM)	Supplier/Source
Water	125	507.86	MedchemExpress[3]
Water	100	-	Cayman Chemical[1]
Water	50	203.14	BioCrick[2]
Water	24.61	100	Tocris Bioscience
DMSO	33.33	135.42	BioCrick[2]
DMSO	20	-	Cayman Chemical[1]
DMF	20	-	Cayman Chemical[1]
Ethanol	20	-	Cayman Chemical[1]
PBS (pH 7.2)	10	-	Cayman Chemical[1]
PBS	≤10	-	APExBIO[5]

Note: The molecular weight of Methyl-L-NIO dihydrochloride is approximately 246.13 g/mol , which is used for mM calculations where provided.[2] The molecular weight of the monohydrochloride form is approximately 223.70 g/mol .[6] Researchers should refer to the batch-specific molecular weight on the certificate of analysis for precise calculations.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in Water

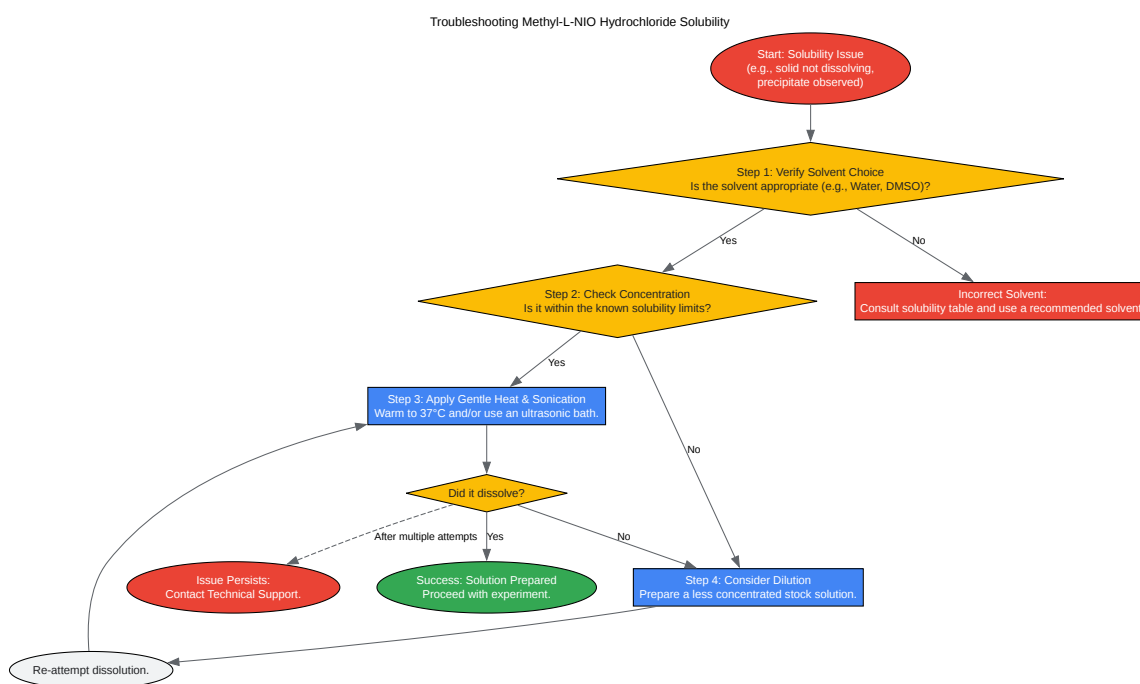
- Calculate the required mass: Based on the batch-specific molecular weight (e.g., 246.13 g/mol for the dihydrochloride), calculate the mass of **Methyl-L-NIO hydrochloride** needed. For 1 mL of a 10 mM solution, you would need 2.46 mg.
- Weigh the compound: Carefully weigh the calculated amount of the crystalline solid.
- Dissolution: Add the appropriate volume of sterile, purified water (e.g., 1 mL).
- Aid dissolution (if necessary): If the compound does not dissolve readily, cap the vial tightly and vortex briefly. If needed, warm the solution in a 37°C water bath for a short period and/or

place it in an ultrasonic bath until the solid is fully dissolved.[2]

- Sterilization: For cell culture experiments, sterilize the solution by passing it through a 0.22 μm syringe filter.[3]
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C for long-term storage.[3]

Troubleshooting Guide

This guide provides a structured approach to resolving common solubility issues with **Methyl-L-NIO hydrochloride**.

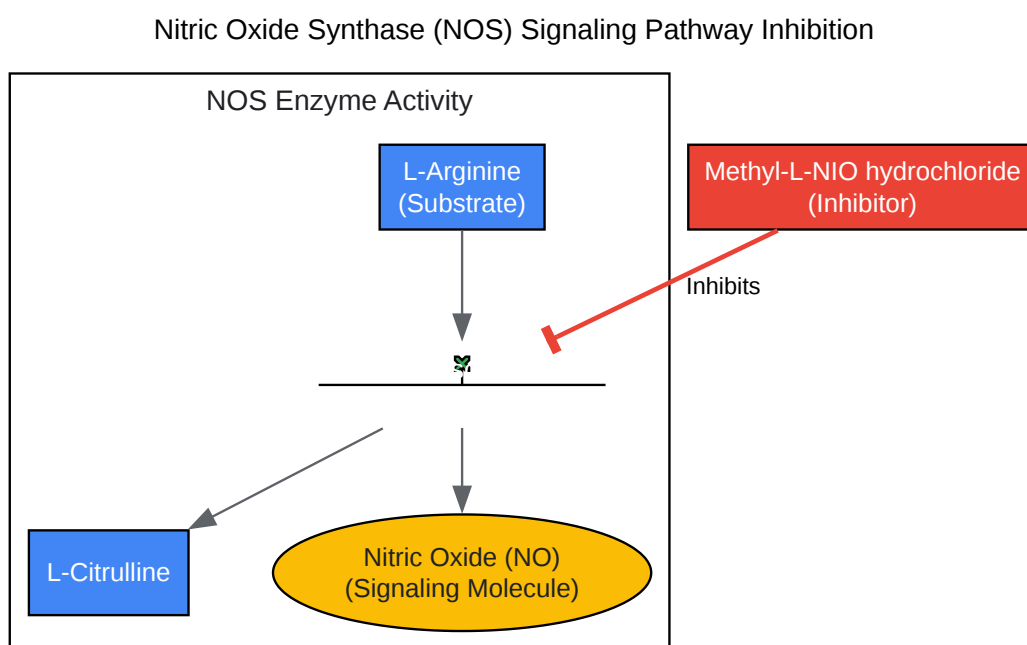


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Caption: Troubleshooting workflow for **Methyl-L-NIO hydrochloride** solubility issues.

Mechanism of Action: NOS Inhibition Signaling Pathway

Methyl-L-NIO hydrochloride is a non-selective inhibitor of all three isoforms of nitric oxide synthase (NOS): neuronal NOS (nNOS), endothelial NOS (eNOS), and inducible NOS (iNOS). [1] It acts as a competitive inhibitor of the substrate L-arginine, thereby blocking the production of nitric oxide (NO).



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Caption: Inhibition of nitric oxide synthesis by **Methyl-L-NIO hydrochloride**.

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